

Application Notes and Protocols: Gelatin Zymography with MMP-9 Inhibition

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Compound of Interest

Compound Name: MMP-9-IN-9

Cat. No.: B15573916

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Introduction

Matrix metalloproteinase-9 (MMP-9), also known as gelatinase B, is a zinc-dependent endopeptidase critical in the degradation of the extracellular matrix (ECM).^{[1][2][3]} Its enzymatic activity is implicated in various physiological and pathological processes, including tissue remodeling, wound healing, inflammation, and cancer metastasis.^{[2][4][5]} Gelatin zymography is a widely used and sensitive technique to detect the activity of gelatinases like MMP-9 in biological samples.^{[1][6][7][8][9][10][11]} This method involves the separation of proteins by SDS-PAGE on a polyacrylamide gel copolymerized with gelatin.^[1] Following electrophoresis, the gel is incubated in a developing buffer, allowing active MMPs to digest the gelatin. Subsequent staining reveals areas of gelatin degradation as clear bands against a dark background, with the intensity of the band correlating to the level of enzymatic activity.

MMP-9-IN-1 is a potent and selective inhibitor of MMP-9, and also demonstrates inhibitory activity against MMP-2.^{[12][13]} It functions by targeting the hemopexin (PEX) domain of MMP-9 or by chelating the zinc ion at the active site, thereby blocking its enzymatic function.^{[4][14]}

[15] These application notes provide a detailed protocol for performing gelatin zymography to assess MMP-9 activity and to evaluate the inhibitory effect of MMP-9-IN-1.

Data Presentation

Table 1: Inhibitory Activity of MMP-2/MMP-9 Inhibitor I

Enzyme	IC50 Value
MMP-9	0.24 μ M[12][13]
MMP-2	0.31 μ M[12][13]

Experimental Protocols

Protocol 1: Preparation of Conditioned Media and Cell Lysates

This protocol is designed for cultured cells. For other biological samples like plasma or tissue extracts, appropriate preparation methods should be employed.[1]

Materials:

- Cultured cells of interest
- Serum-free cell culture media
- Phosphate-buffered saline (PBS)
- Centrifuge
- Protein concentration assay kit (e.g., BCA or Bradford)
- MMP-9-IN-1 (or MMP-2/MMP-9 Inhibitor I)

Procedure:

- Culture cells to 70-80% confluency in standard serum-containing media.

- Wash the cells twice with sterile PBS to remove serum, which contains endogenous MMPs and inhibitors.[8]
- Replace the media with serum-free media.
- For inhibitor treatment: Add MMP-9-IN-1 to the serum-free media at desired concentrations (e.g., ranging from 0.1 μ M to 10 μ M, based on the IC50 value). Include a vehicle control (e.g., DMSO).
- Incubate the cells for a predetermined period (e.g., 24-48 hours) to allow for the secretion of MMPs and the effect of the inhibitor.
- Collect the conditioned media.
- Centrifuge the collected media at 1,500 rpm for 10 minutes to pellet any cells or debris.
- Transfer the supernatant to a clean tube. This is the conditioned media sample.
- (Optional) For cell-associated MMPs, lyse the cells in a suitable lysis buffer and collect the supernatant after centrifugation.
- Determine the protein concentration of all samples to ensure equal loading for zymography.

Protocol 2: Gelatin Zymography

Materials:

- Separating Gel (10% Acrylamide with 0.1% Gelatin):
 - 3.3 mL of 30% Acrylamide/Bis-acrylamide solution
 - 2.5 mL of 1.5 M Tris-HCl, pH 8.8
 - 3.9 mL of distilled water
 - 100 μ L of 10% SDS
 - 1.0 mL of 1% Gelatin solution

- 50 μ L of 10% Ammonium persulfate (APS)
- 5 μ L of TEMED
- Stacking Gel (4% Acrylamide):
 - 0.67 mL of 30% Acrylamide/Bis-acrylamide solution
 - 1.25 mL of 0.5 M Tris-HCl, pH 6.8
 - 3.05 mL of distilled water
 - 50 μ L of 10% SDS
 - 25 μ L of 10% APS
 - 5 μ L of TEMED
- 2X Non-reducing Sample Buffer:
 - 4.0 mL of 0.5 M Tris-HCl, pH 6.8
 - 2.0 g of SDS
 - 10.0 mL of Glycerol
 - 1.0 mg of Bromophenol blue
 - Bring to 25 mL with distilled water
- Zymogram Running Buffer (1X):
 - 25 mM Tris base
 - 192 mM Glycine
 - 0.1% SDS
- Washing Buffer:

- 50 mM Tris-HCl, pH 7.5
- 2.5% Triton X-100
- 5 mM CaCl₂
- 1 μM ZnCl₂
- Incubation Buffer:
 - 50 mM Tris-HCl, pH 7.5
 - 1% Triton X-100
 - 5 mM CaCl₂
 - 1 μM ZnCl₂
- Staining Solution:
 - 0.5% Coomassie Brilliant Blue R-250
 - 40% Methanol
 - 10% Acetic Acid
- Destaining Solution:
 - 40% Methanol
 - 10% Acetic Acid

Procedure:

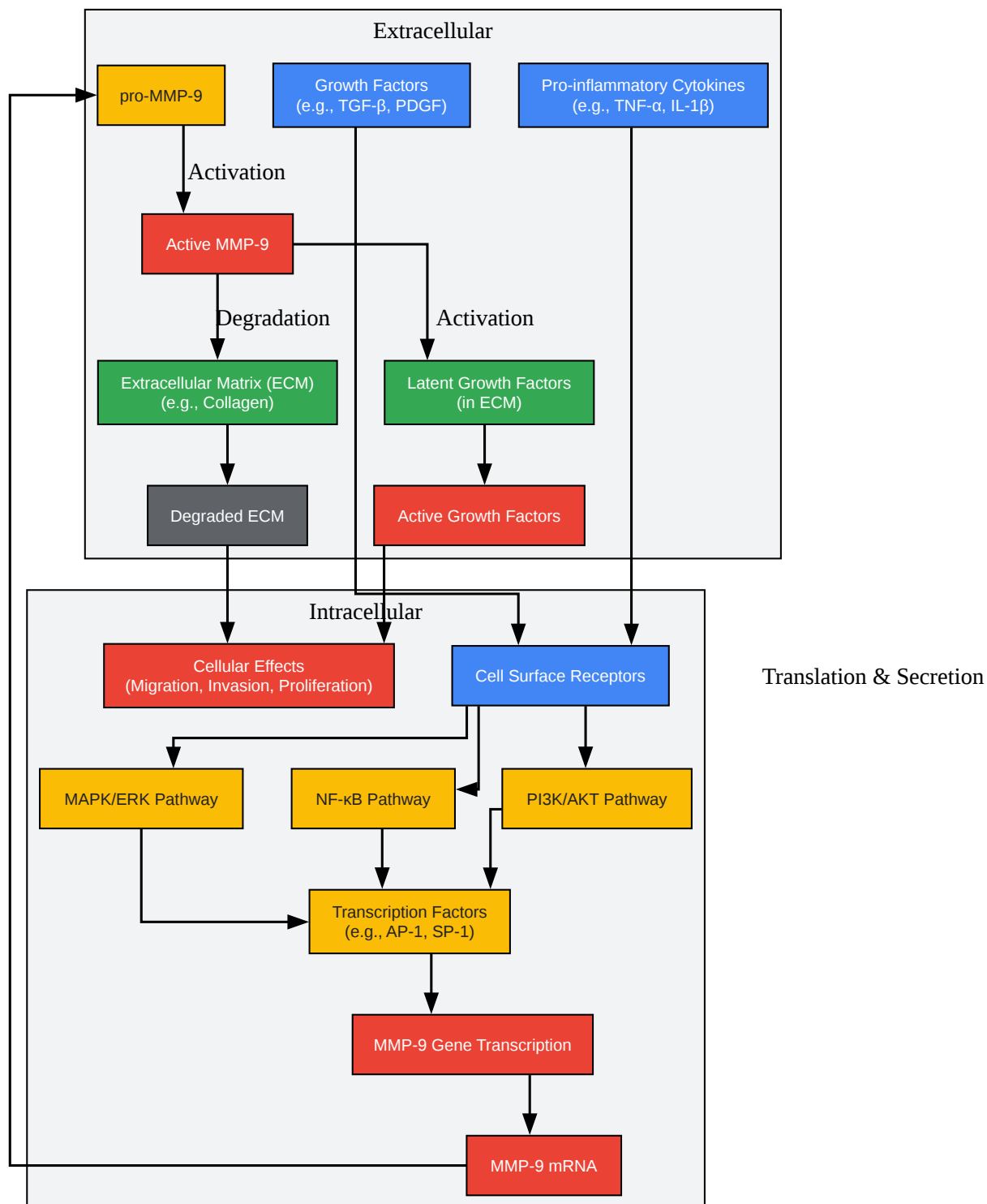
- Gel Preparation:
 - Assemble the gel casting apparatus.

- Prepare the separating gel solution, add APS and TEMED last to initiate polymerization. Pour the separating gel, leaving space for the stacking gel. Overlay with water or isopropanol.
- After polymerization, remove the overlay and pour the stacking gel solution. Insert the comb.
- Sample Preparation and Loading:
 - Mix equal volumes of conditioned media (or cell lysate) and 2X non-reducing sample buffer. Do NOT boil the samples.
 - Load 15-20 µg of protein per well. Include a molecular weight marker.
- Electrophoresis:
 - Place the gel in the electrophoresis tank and fill with 1X Zymogram Running Buffer.
 - Run the gel at a constant voltage (e.g., 120 V) until the dye front reaches the bottom of the gel.
- Gel Renaturation and Development:
 - Carefully remove the gel from the casting plates.
 - Wash the gel twice with Washing Buffer for 30 minutes each on a shaker at room temperature to remove SDS.
 - Incubate the gel in Incubation Buffer overnight (16-24 hours) at 37°C with gentle agitation.
- Staining and Destaining:
 - Stain the gel with Staining Solution for 1 hour at room temperature.
 - Destain the gel with Destaining Solution, changing the solution several times, until clear bands appear against a blue background.
- Data Analysis:

- Image the gel using a gel documentation system.
- The areas of gelatin degradation will appear as clear bands. Pro-MMP-9 (92 kDa) and active MMP-9 (82 kDa) will be visible.
- Quantify the band intensities using densitometry software (e.g., ImageJ). The decrease in band intensity in the MMP-9-IN-1 treated samples compared to the control indicates inhibition of MMP-9 activity.

Visualizations

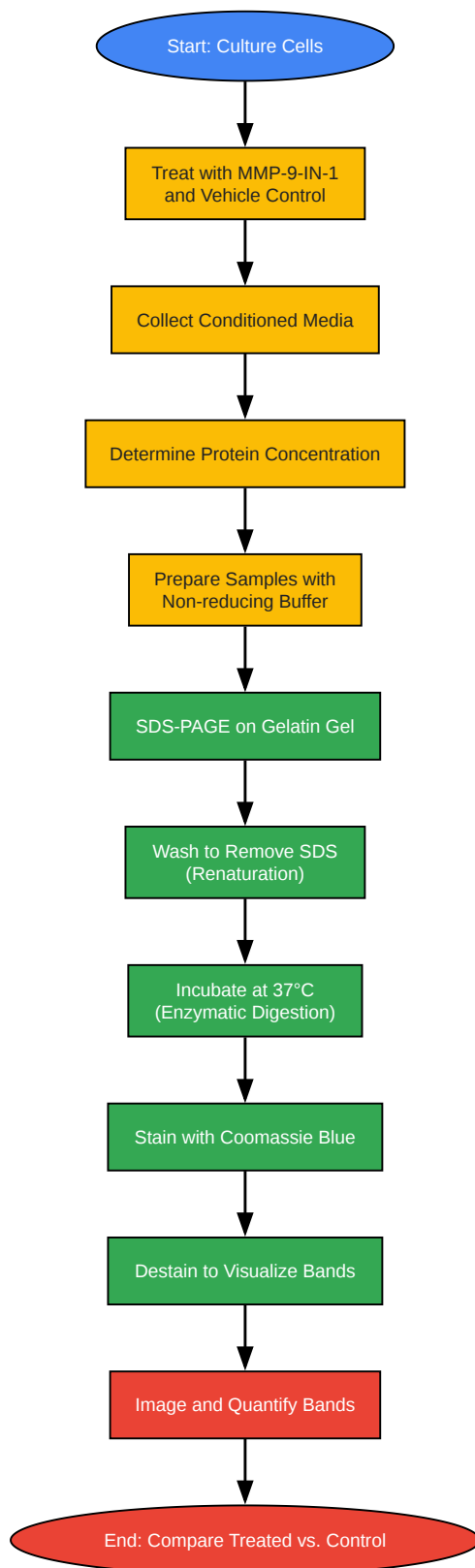
Signaling Pathway of MMP-9 Regulation and Action



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Caption: Regulation and downstream effects of MMP-9.

Experimental Workflow for Gelatin Zymography with MMP-9-IN-1 Treatment



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